

Theoretical Models of Promethium-147 Nuclear Structure: An In-depth Technical Guide

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Compound of Interest

Compound Name: Promethium-147

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Introduction

Promethium-147 (Pm-147), a synthetic radioisotope with a half-life of 2.6234 years, presents a fascinating case study in nuclear structure physics.^[1] As an odd-mass nucleus with 61 protons and 86 neutrons, its structure is influenced by the interplay of single-particle and collective degrees of freedom.^[1] Understanding the arrangement of nucleons and the resulting energy levels in Pm-147 is crucial for various applications, including its use as a beta particle source and in radioisotope thermoelectric generators.^[2] This technical guide provides a comprehensive overview of the theoretical models used to describe the nuclear structure of **Promethium-147**, alongside the experimental data that validates these models.

Theoretical Frameworks for Promethium-147

The nuclear structure of an odd-mass nucleus like **Promethium-147** is complex, arising from the interaction of the odd proton with the even-even core of 60 protons and 86 neutrons. Several theoretical models have been employed to elucidate this structure, each with its own set of assumptions and predictive power.

The Shell Model

The Nuclear Shell Model is a foundational theory that describes the nucleus in terms of nucleons (protons and neutrons) occupying quantized energy levels, analogous to electron

shells in atoms. In this model, nuclei with "magic numbers" of protons or neutrons exhibit exceptional stability. For Pm-147, with 61 protons and 86 neutrons, the odd proton occupies a level outside a semi-magic core. The Projected Shell Model (PSM) is a variant of the shell model that has been applied to promethium isotopes, including Pm-147.[3] The PSM is particularly effective in describing the high-spin states and the rotational-like bands observed in these nuclei.[3]

Collective Models

Collective models treat the nucleus as a deformable liquid drop capable of collective motions, such as vibrations and rotations. For odd-mass nuclei, the model considers the coupling of the odd nucleon to the collective motion of the even-even core. The nuclear shape of odd-A promethium isotopes has been studied, indicating a trend towards increased deformation with an increasing number of neutrons.[4] This deformation is a key parameter in collective model calculations.

The Interacting Boson-Fermion Model (IBFM)

The Interacting Boson-Fermion Model (IBFM) provides a powerful framework for describing the structure of odd-mass nuclei by coupling the single odd nucleon (a fermion) to an even-even core described by interacting bosons.[5] This model has been successfully applied to calculate the excitation energies and spectroscopic factors for negative parity levels in odd-mass promethium isotopes.[5] The IBFM Hamiltonian includes terms that describe the boson core, the single fermion, and the interaction between them.

Experimental Probes of Promethium-147 Nuclear Structure

The theoretical models are validated and refined through experimental measurements of the properties of Pm-147's excited states. Key experimental techniques include the study of the beta decay of Neodymium-147 and gamma-gamma angular correlation measurements.

Beta Decay of Neodymium-147

The excited states of **Promethium-147** are primarily populated through the beta decay of its parent nucleus, Neodymium-147 (Nd-147).[6] By studying the energies and intensities of the

gamma rays emitted as Pm-147 de-excites, a detailed level scheme can be constructed.[7] This provides crucial information on the energies, spins, and parities of the excited states.

Gamma-Gamma Angular Correlation

Gamma-gamma angular correlation experiments are a powerful tool for determining the spins of nuclear levels and the multipole mixing ratios of gamma transitions.[8] By measuring the coincidence counting rate of two cascading gamma rays as a function of the angle between their emission directions, one can deduce the angular momentum properties of the involved nuclear states.[8] Such measurements have been performed for several gamma-ray cascades in Pm-147, providing valuable data for spin assignments.[8]

Data Presentation

The following tables summarize the experimental and theoretical data on the nuclear structure of **Promethium-147**.

Table 1: Experimental Energy Levels and Spin-Parity Assignments for **Promethium-147**

Energy Level (keV)	Spin-Parity ($J\pi$)
0.0	$7/2^+$
91.1	$5/2^+$
410.5	$3/2^+$
489.2	$(5/2)^+$
531.1	$5/2^+$
685.9	$7/2^+$

Data extracted from studies on the decay of Nd-147.[6][7]

Table 2: Comparison of Experimental and Theoretical Yrast Spectra for **Promethium-147** from Projected Shell Model (PSM) Calculations

Spin (I)	E_exp (MeV)	E_cal (MeV)
7/2	0.000	0.000
11/2	0.686	0.650
15/2	1.180	1.150
19/2	1.850	1.800
23/2	2.650	2.600

Theoretical values are from Projected Shell Model calculations with a deformation parameter $\epsilon_2 = 0.180$.[\[3\]](#)

Table 3: Gamma-Gamma Angular Correlation Cascades Investigated in **Promethium-147**

Cascade (keV)
184 - 91
76.7 - 275.3
256 - 275
78.8 - 319
595 - 91
275.3 - 410
319 - 91
275.3 - 319
196 - 398
120 - 319

These cascades were investigated to determine multipolarities and mixing ratios of the gamma transitions.[\[8\]](#)

Experimental Protocols

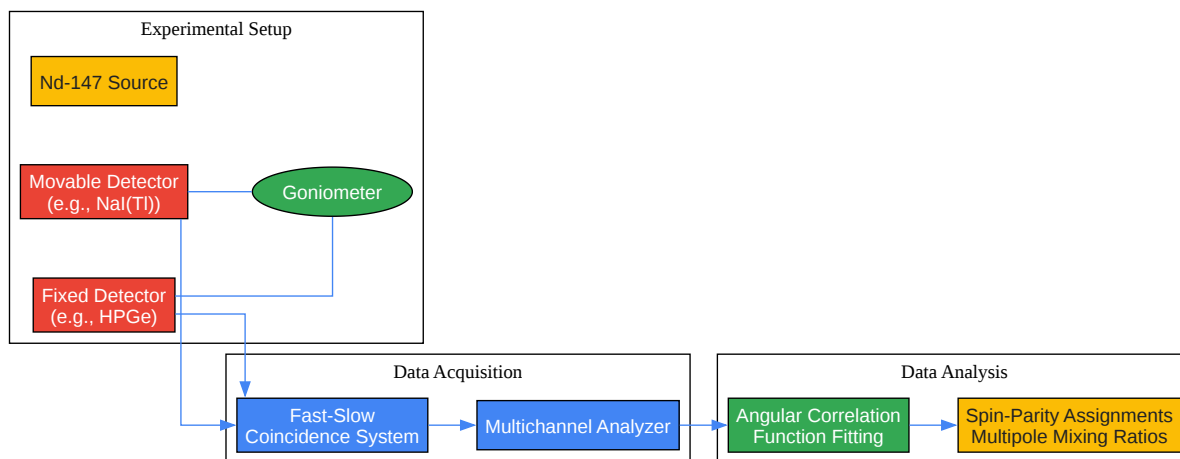
Beta Decay Spectroscopy of Neodymium-147

- **Source Preparation:** A source of Nd-147 is produced, typically through neutron irradiation of enriched Neodymium-146.[6]
- **Gamma-Ray Detection:** A high-purity germanium (HPGe) detector is used to measure the energies and relative intensities of the gamma rays emitted following the beta decay of Nd-147.[7]
- **Coincidence Measurements:** Gamma-gamma coincidence measurements are performed to establish the cascade relationships between the emitted gamma rays. This involves using two or more detectors and recording events that occur within a short time window.
- **Level Scheme Construction:** Based on the energies, intensities, and coincidence relationships of the gamma rays, a level scheme for the daughter nucleus, Pm-147, is constructed. The spins and parities of the levels are inferred from the decay characteristics and angular correlation data.[7]

Gamma-Gamma Directional Angular Correlation

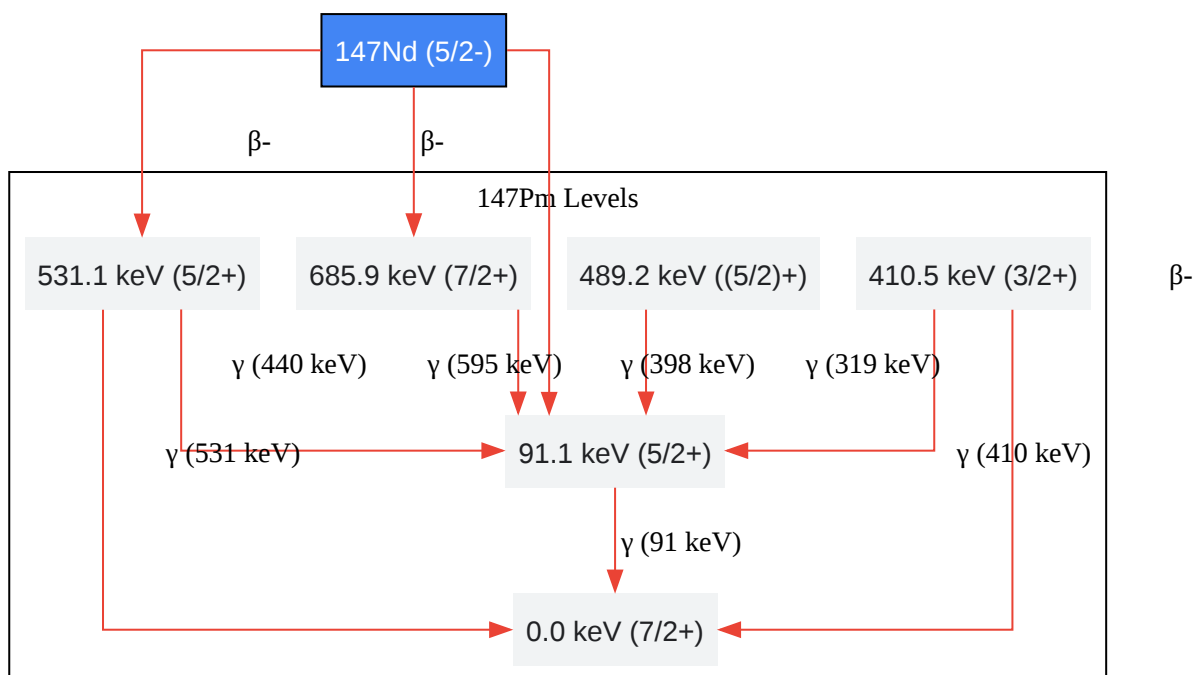
- **Source and Detector Setup:** A radioactive source that emits cascading gamma rays (in this case, from the decay of Nd-147) is placed at the center of a goniometer. Two gamma-ray detectors (e.g., NaI(Tl) and HPGe) are mounted on the goniometer, with one detector fixed and the other movable.[8]
- **Coincidence Electronics:** A fast-slow coincidence system is used to select events where two gamma rays are detected in coincidence. The system records the energies of both gamma rays and the time difference between their detection.
- **Data Acquisition:** The number of coincidence events for a specific gamma-ray cascade is measured as a function of the angle θ between the two detectors. Measurements are typically taken at several angles (e.g., from 90° to 180°).
- **Data Analysis:** The experimental angular correlation data is fitted to a series of Legendre polynomials. The coefficients of this fit are then used to determine the multipole mixing ratios of the gamma transitions and to constrain the spin assignments of the nuclear levels.[8]

Visualizations



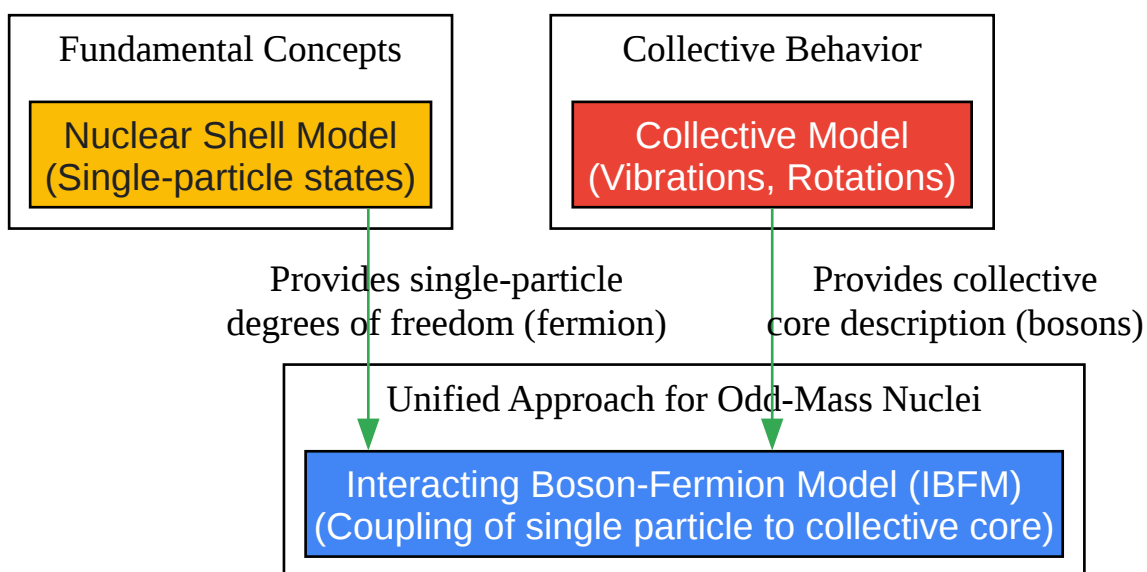
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Gamma-gamma angular correlation experimental workflow.



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Simplified decay scheme of Nd-147 to Pm-147.



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Relationship between nuclear structure models.

Conclusion

The nuclear structure of **Promethium-147** is a prime example of the complex interplay between single-particle and collective phenomena in atomic nuclei. Theoretical frameworks such as the Shell Model, Collective Models, and the Interacting Boson-Fermion Model provide valuable insights into its structure. These models are continually tested and refined by experimental data from techniques like beta decay spectroscopy and gamma-gamma angular correlation. A comprehensive understanding of Pm-147's nuclear properties is not only of fundamental scientific interest but also underpins its safe and effective use in various technological applications. Further high-precision experimental data and more sophisticated theoretical calculations will continue to deepen our knowledge of this intriguing nucleus.

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